MN714: A First-in-Class Covalent Chemical Probe for SOCS2

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Compound of Interest

Compound Name:	*MN714*
Cat. No.:	*B12374601*

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This guide provides a detailed overview of **MN714**, a first-in-class cell-permeable chemical probe for the E3 ligase substrate recognition protein, Suppressor of Cytokine Signaling 2 (SOCS2). As of the latest available research, there are no other publicly disclosed small molecule inhibitors that directly target SOCS2, making a direct comparative analysis with alternatives not feasible. This document, therefore, serves as a comprehensive profile of **MN714**, its active form MN551, and the experimental framework used for its characterization.

Introduction to SOCS2

Suppressor of Cytokine Signaling 2 (SOCS2) is a critical negative regulator of cytokine signaling, primarily through the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway. It functions as the substrate recognition subunit of a Cullin5-RING E3 ubiquitin ligase complex.[1] This complex targets phosphorylated proteins, such as the Growth Hormone Receptor (GHR), for ubiquitination and subsequent proteasomal degradation.[2] Dysregulation of SOCS2 has been implicated in various diseases, including cancer and inflammatory conditions, making it an attractive target for therapeutic intervention.[1]

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MN714: A Prodrug Approach to a Covalent SOCS2 Inhibitor

MN714 is a cell-permeable prodrug designed to deliver the active covalent inhibitor, MN551.[3] The design of **MN714** incorporates a pivaloyloxymethyl (POM) protecting group to mask the phosphate moiety of MN551, aiding in cell permeability.[3] Once inside the cell, **MN714** is rapidly unmasked to release MN551, which then covalently targets a specific cysteine residue (Cys111) within the SH2 domain of SOCS2.[3][4] This covalent modification competitively blocks the recruitment of SOCS2 to its native substrates, thereby inhibiting its function.[3]

Performance Data

The following tables summarize the available quantitative data for the prodrug **MN714** and its active form, MN551.

Table 1: Cellular Activity of MN714

Assay Type	Cell Line	Parameter	Value	Reference
Live-cell HiBiT CETSA	HeLa	EC50 (8h treatment)	2.52 ± 0.42 µM	[1]
Live-cell HiBiT CETSA	K562	EC50 (2h treatment)	3.8 µM	[5]
Live-cell HiBiT CETSA	K562	EC50 (8h treatment)	2.5 µM	[5]
SOCS2 Pulldown Assay	K562	EC50	5.9 ± 2.6 µM	[1]

Table 2: In Vitro Activity of the Active Inhibitor, MN551

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Assay Type	Parameter	Value	Reference
Fluorescence Polarization (FP)	kinact/KI	58 M-1s-1	[4]
Mass Spectrometry	Covalent Modification	Single adduct on SOCS2	[4]
Mass Spectrometry	Selectivity	No modification of SOCS2 C111S mutant	[4]
Mass Spectrometry	Selectivity	No modification of SOCS4	[6]
Mass Spectrometry	Selectivity	Minor modification of SOCS6	[7]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Live-cell HiBiT Cellular Thermal Shift Assay (CETSA)

The Cellular Thermal Shift Assay (CETSA) is a method to assess the engagement of a compound with its target protein in a cellular environment.[8][9] The principle is based on the ligand-induced thermal stabilization of the target protein.[8] The HiBiT CETSA format offers a quantitative and higher throughput alternative to traditional Western blot-based detection.[10][11]

Protocol Outline:

- Cell Culture and Treatment: HeLa or K562 cells are transiently transfected with a vector expressing SOCS2 tagged with the HiBiT peptide.[5] The cells are then treated with varying concentrations of **MN714** or a vehicle control (DMSO) for a specified duration (e.g., 2 or 8 hours) at 37°C.[5]
- Thermal Challenge: The treated cells are subjected to a temperature gradient for a short period (e.g., 3 minutes) using a PCR cycler, followed by a cooling step.[12]

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- Lysis and Detection: A lytic detection reagent containing the complementary LgBiT peptide is added to the cells.[12] If the HiBiT-tagged SOCS2 is not denatured by the heat (i.e., it has been stabilized by MN551 binding), the HiBiT and LgBiT peptides will combine to form a functional NanoLuc luciferase, generating a luminescent signal.

- Data Analysis: The luminescent signal is measured using a plate reader. The shift in the melting temperature (Tagg) of SOCS2 at different compound concentrations is used to calculate the EC50 value, representing the concentration at which 50% of the target protein is stabilized.[5]

SOCS2 Pulldown Assay

This assay is used to determine the ability of an inhibitor to block the interaction of SOCS2 with its substrate in a cellular context.

Protocol Outline:

- Cell Treatment: K562 cells are treated with different concentrations of **MN714** or a vehicle control.

- Cell Lysis: After the treatment period, the cells are lysed to release the cellular proteins.

- Immunoprecipitation: The cell lysates are incubated with beads conjugated to a phosphorylated peptide from a known SOCS2 substrate, such as the Growth Hormone Receptor (GHR).[1] This will pull down the SOCS2 protein from the lysate.

- Western Blotting: The proteins pulled down by the beads are then separated by SDS-PAGE and transferred to a membrane for Western blotting using an anti-SOCS2 antibody.[13]

- Data Analysis: The intensity of the SOCS2 band is quantified. A decrease in the amount of pulled-down SOCS2 in the presence of **MN714** indicates that the inhibitor is blocking the interaction between SOCS2 and its substrate. The EC50 value is the concentration of **MN714** that causes a 50% reduction in the amount of pulled-down SOCS2.[1]

Visualizations

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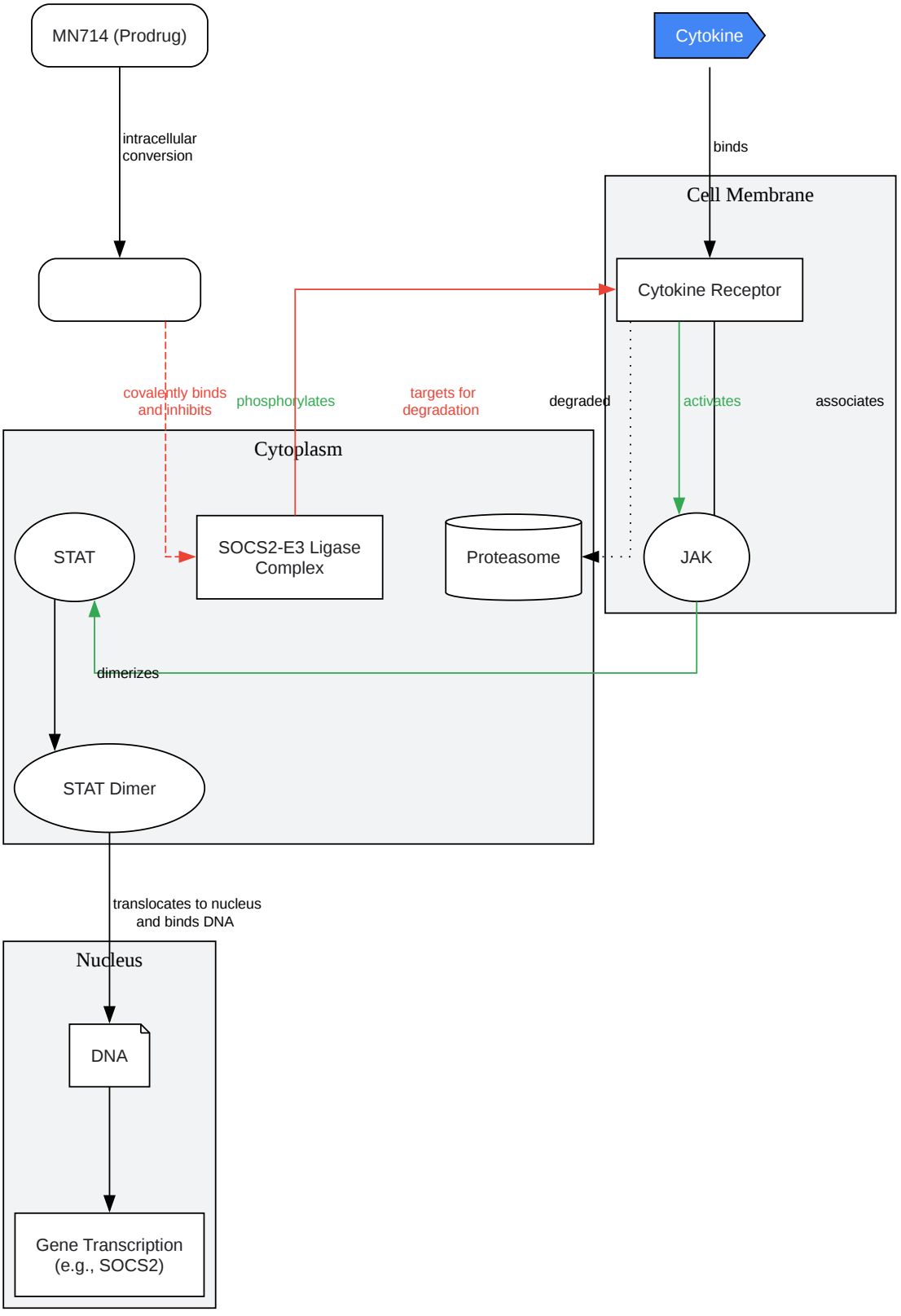
The following diagrams illustrate the SOCS2 signaling pathway and a general workflow for the characterization of **MN714**.



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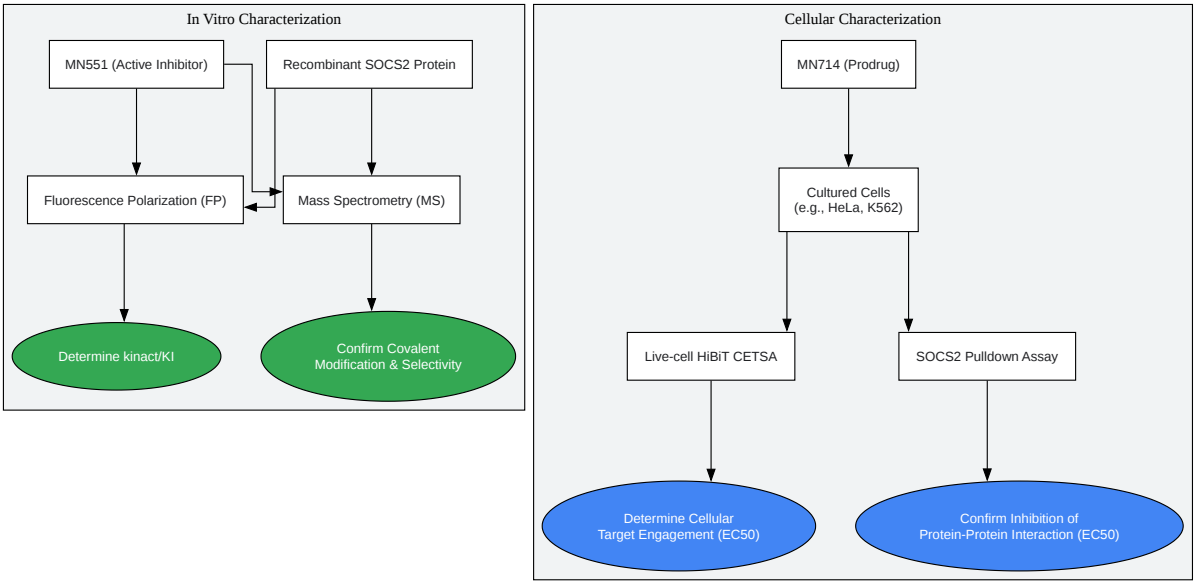
Caption: SOCS2 Signaling Pathway and Point of Inhibition by **MN714**/MN551.



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Caption: Experimental Workflow for the Characterization of **MN714** and MN551.

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